

Fmoc-D-Tyr(Me)-OH stability and recommended storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FMOC-D-TYR(ME)-OH

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Fmoc-D-Tyr(Me)-OH: A Technical Guide to Stability and Storage

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fmoc-D-Tyr(Me)-OH (N- α -(9-Fluorenylmethoxycarbonyl)-O-methyl-D-tyrosine) is a crucial building block in solid-phase peptide synthesis (SPPS), particularly for the incorporation of a D-amino acid to increase peptide stability against enzymatic degradation. The integrity of this reagent is paramount for the successful synthesis of pure, high-quality peptides. This technical guide provides a comprehensive overview of the stability of **Fmoc-D-Tyr(Me)-OH**, potential degradation pathways, and recommended storage and handling conditions to ensure its optimal performance.

Physicochemical Properties

A summary of the key physicochemical properties of **Fmoc-D-Tyr(Me)-OH** is presented below.

Property	Value
CAS Number	201335-88-8
Molecular Formula	C ₂₅ H ₂₃ NO ₅
Molecular Weight	417.47 g/mol
Appearance	White to off-white powder
Melting Point	158 - 165 °C

Recommended Storage Conditions and Stability

The stability of **Fmoc-D-Tyr(Me)-OH** is critical for its shelf-life and performance in peptide synthesis. While specific kinetic data from forced degradation studies are not readily available in the public domain, recommendations from various suppliers provide a strong consensus on optimal storage conditions.

Table 1: Recommended Storage Conditions for Solid **Fmoc-D-Tyr(Me)-OH**

Condition	Temperature	Duration	Atmosphere	Notes
Long-term Storage	-20°C[1][2][3][4]	Up to 3 years[1]	Inert gas (e.g., Argon, Nitrogen), desiccated	To prevent degradation from moisture and atmospheric components.
Short-term Storage	4°C or 0-8°C	Up to 2 years	Desiccated	For frequently used material.
Room Temperature	2-30°C	Weeks to months	Tightly sealed, away from light and moisture	Not recommended for extended periods.

For solutions of **Fmoc-D-Tyr(Me)-OH**, typically dissolved in solvents like DMSO for stock solutions, the recommended storage is even more stringent to prevent solvent-mediated

degradation.

Table 2: Recommended Storage Conditions for **Fmoc-D-Tyr(Me)-OH** in Solution

Temperature	Duration	Notes
-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.

Potential Degradation Pathways

The primary points of instability in the **Fmoc-D-Tyr(Me)-OH** molecule are the Fmoc protecting group and, to a lesser extent, the amino acid backbone. The O-methyl ether on the tyrosine side chain is generally stable under typical storage conditions.

Cleavage of the Fmoc Group

The most significant degradation pathway is the cleavage of the base-labile Fmoc group. This occurs via a β -elimination mechanism, particularly in the presence of trace amounts of bases, including primary and secondary amines. This reaction yields dibenzofulvene (DBF) and the free amino acid. While this reaction is intentionally triggered during SPPS with piperidine, slow degradation can occur during storage if the material is exposed to basic impurities or moisture.

Hydrolysis

Although Fmoc-amino acids are generally stable in the solid state, the presence of moisture can lead to slow hydrolysis of the carbamate linkage over extended periods, especially at elevated temperatures.

Photodegradation

The fluorenyl group in the Fmoc moiety has a strong UV absorbance, which makes it susceptible to degradation upon exposure to light. Therefore, it is crucial to store the compound in the dark.

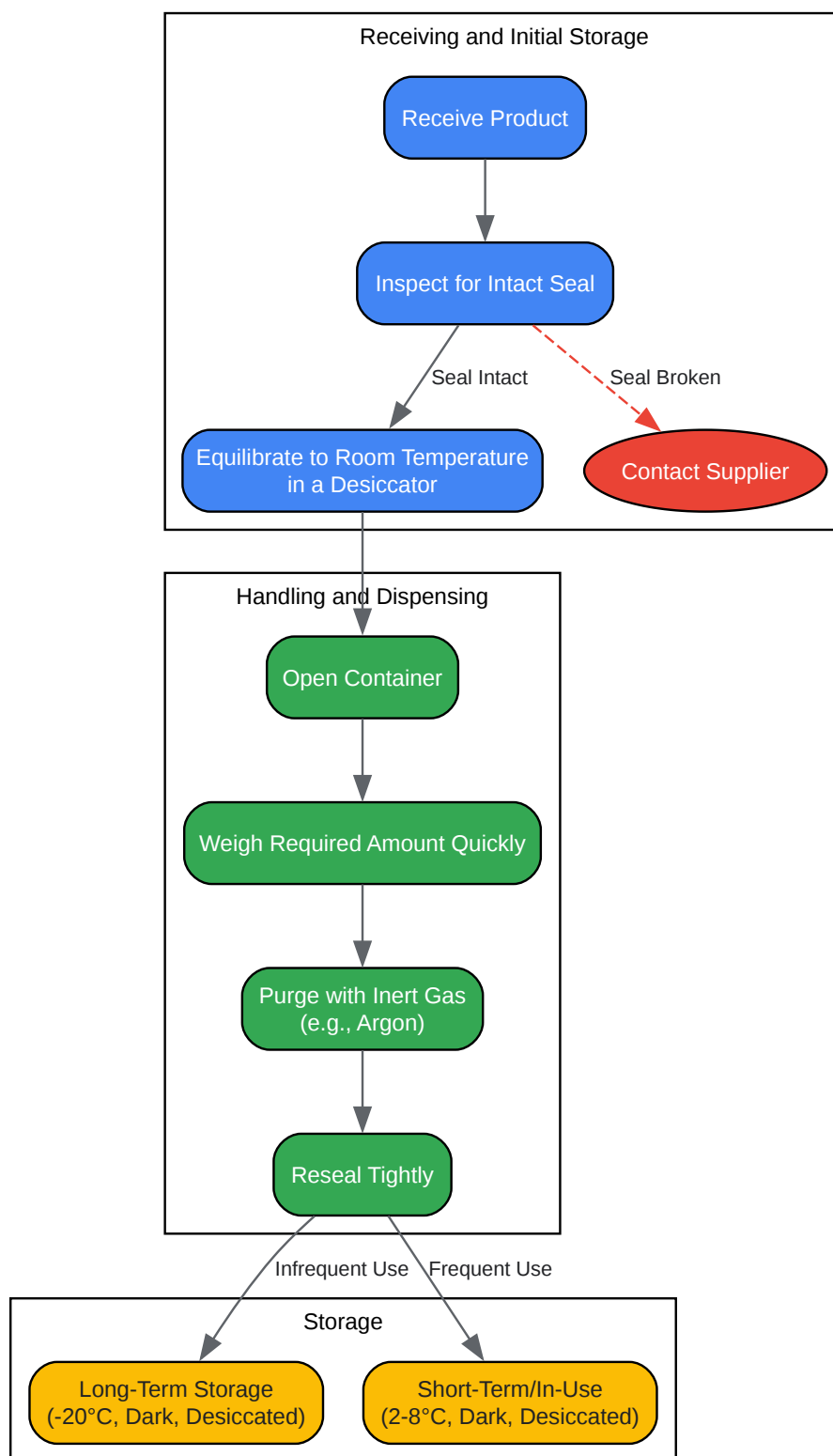
Thermal Degradation

As with most complex organic molecules, elevated temperatures can accelerate degradation. Studies have shown that thermal cleavage of the Fmoc group can occur at temperatures as high as 120°C, even in the absence of a base. While not a concern under recommended storage conditions, it highlights the importance of avoiding high temperatures.

Visualizing Degradation and Handling

To better understand the chemical stability and proper handling of **Fmoc-D-Tyr(Me)-OH**, the following diagrams are provided.

Caption: Chemical structure and primary degradation pathway of **Fmoc-D-Tyr(Me)-OH**.



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Caption: Recommended workflow for handling and storing **Fmoc-D-Tyr(Me)-OH**.

Experimental Protocols for Stability Assessment

A crucial aspect of quality control is the ability to assess the purity and stability of **Fmoc-D-Tyr(Me)-OH**. A stability-indicating High-Performance Liquid Chromatography (HPLC) method is the gold standard for this purpose.

Objective

To develop and validate a stability-indicating reversed-phase HPLC (RP-HPLC) method to separate **Fmoc-D-Tyr(Me)-OH** from its potential degradation products, primarily the free amino acid D-Tyr(Me)-OH and dibenzofulvene.

Methodology

- Instrumentation:
 - HPLC system with a UV-Vis or Diode Array Detector (DAD).
 - Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Trifluoroacetic acid (TFA)
 - **Fmoc-D-Tyr(Me)-OH** reference standard
 - D-Tyr(Me)-OH reference standard (for peak identification)
- Chromatographic Conditions (Representative):
 - Mobile Phase A: 0.1% TFA in Water
 - Mobile Phase B: 0.1% TFA in Acetonitrile
 - Gradient: A linear gradient from 30% B to 90% B over 20 minutes is a good starting point.

- Flow Rate: 1.0 mL/min
- Column Temperature: 25°C
- Detection Wavelengths: 265 nm (for Fmoc-containing compounds) and 301 nm (for dibenzofulvene-piperidine adduct if piperidine is used in forced degradation). DAD allows for full spectral analysis to aid in peak identification.
- Injection Volume: 10 µL
- Sample Preparation:
 - Prepare a stock solution of **Fmoc-D-Tyr(Me)-OH** in a suitable solvent (e.g., 50:50 Acetonitrile:Water) at a concentration of approximately 1 mg/mL.
 - For stability testing, store aliquots of the solid material or solution under the desired stress conditions (e.g., elevated temperature, high humidity, light exposure, acidic/basic conditions).
 - At specified time points, dissolve or dilute the samples to the working concentration for HPLC analysis.
- Forced Degradation Studies (for method validation):
 - Acidic: Incubate the sample in 0.1 M HCl at 60°C.
 - Basic: Incubate the sample in 0.01 M NaOH at room temperature (expect rapid degradation of the Fmoc group).
 - Oxidative: Incubate the sample in 3% H₂O₂ at room temperature.
 - Thermal: Heat the solid sample at a specified temperature (e.g., 80°C).
 - Photolytic: Expose the sample to UV light.

Analyze the stressed samples by HPLC to ensure that the degradation products are well-resolved from the parent peak, thus demonstrating the stability-indicating nature of the method.

Conclusion

Ensuring the stability of **Fmoc-D-Tyr(Me)-OH** is essential for the reliable synthesis of high-quality peptides. By adhering to the recommended storage and handling conditions outlined in this guide, researchers can minimize degradation and maximize the shelf-life of this critical reagent. Proper storage in a cold, dark, and dry environment, preferably under an inert atmosphere, is paramount. For quality control and stability studies, a validated stability-indicating HPLC method is the recommended analytical approach.

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